

Application Notes and Protocols for CP-113818

In Vitro Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CP-113818
CAS No.: 135025-12-6
Cat. No.: B1669462

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CP-113818 is a potent, small-molecule inhibitor of Acyl-CoA:cholesterol acyltransferase (ACAT), also known as sterol O-acyltransferase (SOAT). ACAT is an intracellular enzyme responsible for the esterification of cholesterol into cholesteryl esters for storage or packaging into lipoproteins. Two isoforms of this enzyme, ACAT1 and ACAT2, have been identified. ACAT1 is ubiquitously expressed, while ACAT2 is primarily found in the intestines and liver.

In the context of Alzheimer's disease (AD), the inhibition of ACAT has emerged as a promising therapeutic strategy. The processing of the amyloid precursor protein (APP) to generate amyloid-beta ($A\beta$) peptides, the primary component of amyloid plaques in AD brains, is influenced by cellular cholesterol distribution. By inhibiting ACAT, **CP-113818** is thought to alter membrane cholesterol homeostasis, thereby modulating the proteolytic processing of APP and reducing the production of pathogenic $A\beta$ peptides.^[1] This document provides detailed protocols for in vitro studies to characterize the effects of **CP-113818**.

Data Presentation

Quantitative Data Summary

The following tables summarize the available quantitative data for **CP-113818** and related compounds.

Table 1: In Vitro Inhibitory Activity of **CP-113818** against ACAT

Enzyme Source	Species	IC50 (nM)
Liver and Intestinal Microsomes	Various (including human)	17 - 75[2]

Table 2: In Vitro Inhibitory Activity of a Related ACAT Inhibitor (F12511)

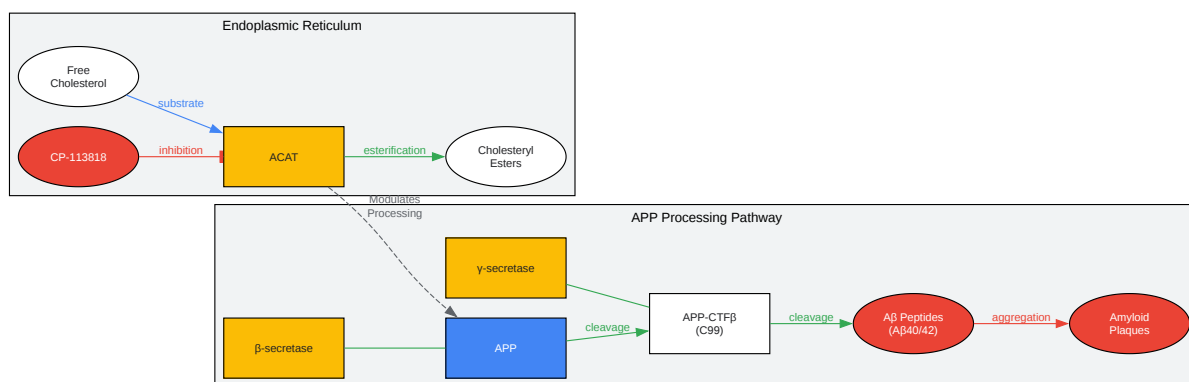
Target	Ki (μM)
ACAT1	0.039[3]
ACAT2	0.11[3]

Table 3: In Vivo Effects of **CP-113818** in a Mouse Model of Alzheimer's Disease

Parameter	Reduction (%)
Amyloid Plaque Accumulation	88 - 99[1][4]
Membrane/Insoluble Aβ Levels	83 - 96[1][4]
Brain Cholesteryl Esters	86[1][4]
Soluble Aβ42	34[1]

Mandatory Visualizations

Signaling Pathway of **CP-113818** Action





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The ACAT inhibitor CP-113,818 markedly reduces amyloid pathology in a mouse model of Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pharmacological properties of a novel ACAT inhibitor (CP-113,818) in cholesterol-fed rats, hamsters, rabbits, and monkeys - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. | [BioWorld](https://www.bioworld.com) [[bioworld.com](https://www.bioworld.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for CP-113818 In Vitro Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1669462/docs#application-notes-and-protocols-for-cp-113818-in-vitro-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)